

In-Depth Technical Guide: 4-Hydroxy Trimethoprim-d9 (CAS Number: 1794752-40-1)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxy Trimethoprim-d9**, a deuterated analog of a primary metabolite of the antibiotic Trimethoprim. This document is intended for professionals in research and drug development, offering detailed information on its properties, its role in bioanalytical methods, and the underlying scientific context of its application.

Core Compound Data

4-Hydroxy Trimethoprim-d9 is a stable isotope-labeled internal standard used in quantitative bioanalytical studies, primarily in conjunction with liquid chromatography-mass spectrometry (LC-MS). The deuteration provides a distinct mass signature, allowing it to be differentiated from the endogenous, non-labeled 4-Hydroxy Trimethoprim, while maintaining nearly identical chemical and physical properties. This makes it an ideal tool for correcting for variability during sample preparation and analysis.

Chemical and Physical Properties

The fundamental properties of **4-Hydroxy Trimethoprim-d9** are summarized in the table below. These data are compiled from various chemical suppliers and databases.



Property	Value
CAS Number	1794752-40-1
Molecular Formula	C14H9D9N4O4
Molecular Weight	315.37 g/mol
Appearance	White to Off-White Solid
Purity	Typically >98%
Storage Temperature	-20°C
Synonyms	2,6-Diamino-5-[(3,4,5- trimethoxyphenyl)methyl]-4(5H)-pyrimidinone-d9

Pharmacokinetic Data of Parent Compound (Trimethoprim)

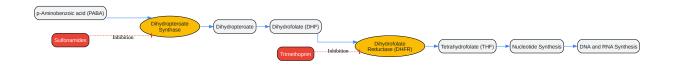
Understanding the pharmacokinetics of the parent drug, Trimethoprim, is crucial for designing studies involving its metabolites. The following table summarizes key pharmacokinetic parameters of Trimethoprim in humans.

Parameter	Value
Bioavailability	~90-100%
Time to Peak Plasma Concentration (Tmax)	1-4 hours
Plasma Protein Binding	~44%
Elimination Half-Life	8-10 hours in adults with normal renal function
Metabolism	Hepatic (10-20% of dose)
Excretion	Primarily renal (50-60% of dose excreted unchanged in urine within 24 hours)

Mechanism of Action of Trimethoprim



Trimethoprim is a synthetic antibiotic that functions as a competitive inhibitor of bacterial dihydrofolate reductase (DHFR). This enzyme is a critical component of the folate synthesis pathway, which is essential for the production of nucleotides and, consequently, for DNA and RNA synthesis in bacteria. By blocking this pathway, Trimethoprim prevents bacterial replication.



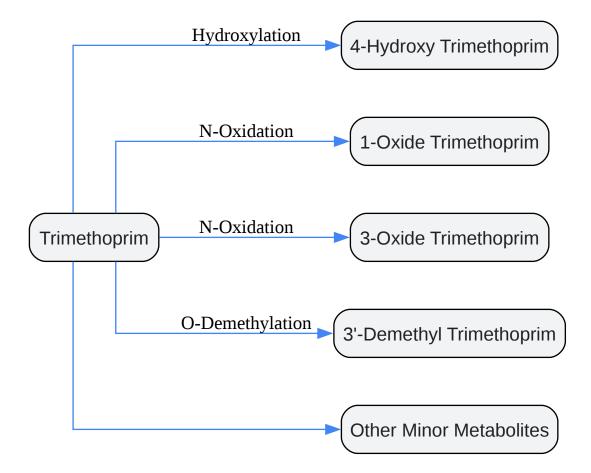
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Bacterial Folate Synthesis Pathway and Inhibition by Trimethoprim.

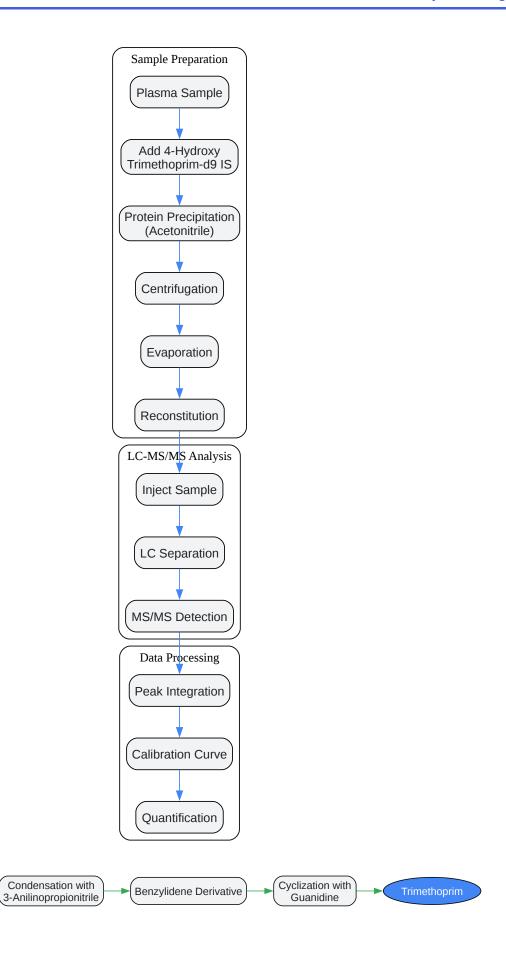
Metabolism of Trimethoprim

Trimethoprim is metabolized in the liver, with 4-Hydroxy Trimethoprim being one of its major metabolites. The metabolic pathway primarily involves oxidation and demethylation.









3,4,5-Trimethoxy-

benzaldehyde



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